

Biphenylindanone A DMSO stock solution preparation

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Compound of Interest

Compound Name: Biphenylindanone A

Cat. No.: B1667082 Get Quote

Biphenylindanone A Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and handling of **Biphenylindanone A** (BINA) DMSO stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Biphenylindanone A?**

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **Biphenylindanone A** for in vitro experiments.

Q2: What is the solubility of **Biphenylindanone A** in DMSO?

A2: The solubility of **Biphenylindanone A** in DMSO is approximately 1.3 mg/mL.[1] One supplier suggests that concentrations up to 100 mg/mL (219.99 mM) can be achieved with ultrasonic assistance.[2]

Q3: What is a typical stock solution concentration for **Biphenylindanone A**?

A3: A common and convenient stock solution concentration for **Biphenylindanone A** is 10 mM in DMSO.[2][3] This concentration allows for easy dilution to typical working concentrations for cell-based assays.



Q4: How should I store the **Biphenylindanone A** DMSO stock solution?

A4: For long-term storage, the DMSO stock solution should be aliquoted and stored at -80°C for up to six months.[2] For short-term storage, -20°C is suitable for up to one month.[2] It is crucial to avoid repeated freeze-thaw cycles to maintain the compound's stability.[2]

Q5: What is the maximum final concentration of DMSO that should be used in cell culture experiments?

A5: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in the cell culture medium should generally be kept below 0.5%, with 0.1% being ideal for minimizing off-target effects.

Troubleshooting Guide



Issue	Possible Cause	Solution
Biphenylindanone A powder is not dissolving in DMSO.	Insufficient mixing or sonication.	Vortex the solution for several minutes. If particles remain, use an ultrasonic water bath for 10-15 minutes to aid dissolution.[2] Ensure you are using anhydrous, high-purity DMSO, as hygroscopic DMSO can negatively impact solubility.[2]
Precipitate forms when diluting the DMSO stock solution in aqueous media.	The compound's low aqueous solubility.	Perform serial dilutions to minimize rapid changes in solvent polarity. Ensure the final DMSO concentration in the aqueous solution is sufficient to maintain solubility, while remaining within the tolerated limits for your specific assay.
Inconsistent experimental results.	Degradation of the stock solution.	Avoid multiple freeze-thaw cycles by preparing single-use aliquots. Ensure the stock solution has been stored properly at -20°C or -80°C and is within the recommended storage period.[2]
Inaccurate pipetting of the viscous DMSO stock.	Use positive displacement pipettes or reverse pipetting techniques for accurate measurement of viscous DMSO solutions.	

Quantitative Data Summary



Parameter	Value	Reference
Molecular Weight	454.56 g/mol	[4][5]
Solubility in DMSO	~1.3 mg/mL	[1]
100 mg/mL (with sonication)	[2]	
Recommended Stock Concentration	10 mM	[2][3]
Long-Term Storage	-80°C (up to 6 months)	[2]
Short-Term Storage	-20°C (up to 1 month)	[2]

Experimental Protocol: Preparation of a 10 mM Biphenylindanone A DMSO Stock Solution

Materials:

- Biphenylindanone A (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of Biphenylindanone A needed:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 454.56 g/mol = 4.55 mg

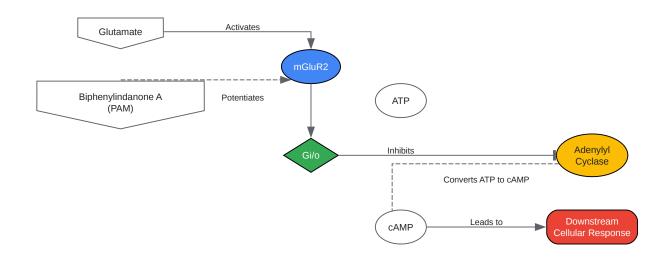


- Weigh the compound: Carefully weigh approximately 4.55 mg of Biphenylindanone A
 powder using an analytical balance and transfer it to a sterile vial.
- Add DMSO: Add 1 mL of anhydrous DMSO to the vial containing the Biphenylindanone A
 powder.
- · Dissolution:
 - Cap the vial securely and vortex the solution for 2-3 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If the compound is not fully dissolved, place the vial in an ultrasonic water bath for 10-15 minutes.
- Final Check: Once the solution is clear and free of visible particles, the 10 mM stock solution is ready.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
 - For long-term storage, store the aliquots at -80°C. For short-term use, store at -20°C.[2]

Biphenylindanone A Mechanism of Action

Biphenylindanone A is a positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGluR2).[4][5][6] mGluR2 is a G-protein coupled receptor (GPCR) that is predominantly coupled to the Gi/o protein.[7][8][9] Upon activation by glutamate, and potentiation by BINA, the Gi/o protein inhibits the enzyme adenylyl cyclase, which leads to a decrease in the intracellular concentration of cyclic AMP (cAMP).[7][9][10][11]

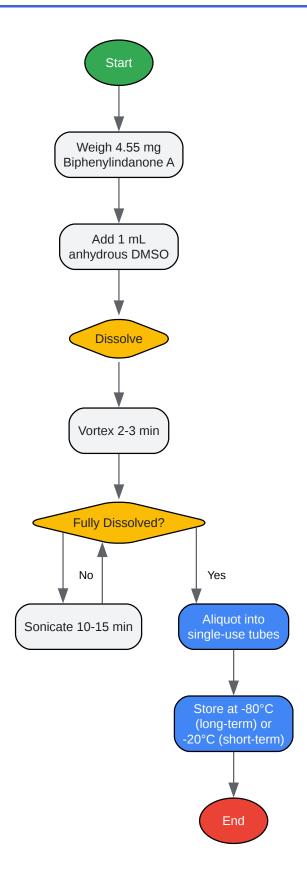




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Caption: Biphenylindanone A signaling pathway.





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Caption: Stock solution preparation workflow.



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